

An In-depth Technical Guide to the Solubility of Bromotrifluoromethane (CBrF₃)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bromotrifluoromethane

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Introduction

Bromotrifluoromethane (CBrF₃), also known as Halon 1301, is a synthetic gaseous halocarbon. Historically, it was widely used as a highly effective fire suppressant and refrigerant. Due to its impact on the ozone layer, its production and use have been significantly curtailed under the Montreal Protocol. However, understanding its physical and chemical properties, including its solubility in various solvents, remains crucial for environmental fate modeling, toxicological studies, and potential niche applications in research and synthesis. This technical guide provides a comprehensive overview of the solubility of CBrF₃ in both inorganic and organic solvents, details relevant experimental methodologies, and presents a logical framework for understanding the factors governing its solubility.

Core Concepts in CBrF₃ Solubility

The solubility of CBrF₃ is governed by its molecular structure and the resulting intermolecular forces. Key characteristics influencing its solubility include:

- **Polarity:** CBrF₃ possesses a significant dipole moment due to the high electronegativity of the fluorine atoms and the presence of the bromine atom, making it a polar molecule.^[1]
- **Hydrophobicity:** Despite its polarity, the trifluoromethyl group imparts a degree of hydrophobicity, which can limit its solubility in highly polar solvents such as water.^[1]

- **Intermolecular Forces:** As a gas under standard conditions, the dissolution of CBrF₃ in a liquid solvent involves overcoming the kinetic energy of the gas molecules and establishing solute-solvent interactions. These interactions are primarily dipole-dipole forces and London dispersion forces.

Quantitative Solubility Data

Quantitative data on the solubility of CBrF₃ in a wide range of organic solvents is not extensively available in publicly accessible literature. The existing data primarily focuses on its solubility in water and its qualitative behavior in some organic solvents.

Solubility in Inorganic Solvents

The most well-documented inorganic solvent for CBrF₃ is water.

Solvent	Formula	Temperature (°C)	Solubility
Water	H ₂ O	20-25	0.03% (w/w) ^{[2][3]}
≈ 0.3 g/L			

Table 1: Quantitative Solubility of CBrF₃ in Water.

Solubility in Organic Solvents

While precise quantitative data is scarce, qualitative descriptions and some specific data points are available.

Solvent	Formula	Solubility	Notes
Chloroform	CHCl ₃	Soluble	No quantitative value found.
Chlorinated Hydrocarbons	Various	Generally Soluble	CBrF ₃ is reported to be soluble in many chlorinated hydrocarbons.
Polar Organic Solvents	Alcohols, Ketones, Ethers	More Soluble	Tends to be more soluble in these than in nonpolar solvents. [1]
Nonpolar Organic Solvents	e.g., Hexane, Toluene	Less Soluble	Expected to have lower solubility compared to polar organic solvents.

Table 2: Qualitative and Specific Solubility of CBrF₃ in Organic Solvents.

Experimental Protocols for Determining Gas Solubility

While specific experimental protocols for determining the solubility of CBrF₃ were not found in the reviewed literature, several general methods are commonly employed for measuring the solubility of gases in liquids. These methods can be adapted for CBrF₃.

Volumetric Method

This classic method involves bringing a known volume of the gas into contact with a known volume of the degassed solvent in a thermostated vessel at a constant pressure.

Methodology:

- **Degassing the Solvent:** The solvent is first degassed to remove any dissolved air, typically by vacuum, sonication, or sparging with an inert gas.

- **Introduction of Gas and Liquid:** A precisely measured volume of the degassed liquid is introduced into a gas burette or a similar calibrated vessel. A known volume of CBrF_3 gas is then introduced into the vessel.
- **Equilibration:** The gas and liquid are brought to equilibrium by vigorous shaking or stirring. The temperature of the system is maintained at a constant value using a water bath.
- **Volume Measurement:** Once equilibrium is reached (i.e., no further change in volume is observed), the final volume of the gas is measured.
- **Calculation:** The volume of gas dissolved is determined by the difference between the initial and final gas volumes, corrected for the vapor pressure of the solvent. The solubility can then be expressed in various units, such as mole fraction or Bunsen coefficient.

Gas Chromatography (GC) Method

Gas chromatography offers a rapid and sensitive method for determining gas solubility.

Methodology:

- **Equilibration:** A known volume of the solvent is placed in a sealed vial, and a known amount of CBrF_3 is introduced into the headspace. The vial is then equilibrated at a constant temperature with agitation.
- **Headspace Analysis:** A sample of the headspace gas is withdrawn using a gas-tight syringe and injected into a gas chromatograph.
- **Concentration Determination:** The concentration of CBrF_3 in the headspace is determined by comparing the peak area to a calibration curve.
- **Calculation:** The amount of CBrF_3 dissolved in the liquid phase is calculated by mass balance, knowing the initial amount of gas introduced and the concentration in the headspace. The solubility is then calculated.

Gravimetric Method

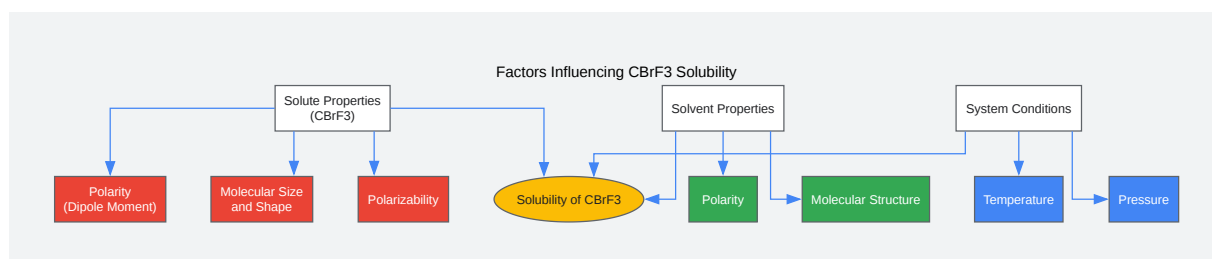
This method involves directly measuring the mass of the absorbed gas.

Methodology:

- **Sorption Cell:** A known mass of the solvent is placed in a high-pressure sorption cell.
- **Gas Introduction:** CBrF₃ is introduced into the cell at a specific pressure.
- **Mass Measurement:** The increase in mass of the solvent due to the dissolved gas is measured using a sensitive microbalance.
- **Equilibrium:** The measurement is taken after the system has reached equilibrium, indicated by a stable mass reading.
- **Calculation:** The solubility is calculated directly from the mass of dissolved gas and the mass of the solvent.

Factors Influencing CBrF₃ Solubility

The solubility of CBrF₃ is a multifactorial property. The following diagram illustrates the key factors and their relationships.



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A diagram illustrating the interplay of factors that determine the solubility of CBrF₃.

Explanation of Factors:

- Solute Properties (CBrF₃):
 - Polarity: As a polar molecule, CBrF₃ will generally have higher solubility in polar solvents due to favorable dipole-dipole interactions.
 - Molecular Size and Shape: The size of the CBrF₃ molecule affects the energy required to create a cavity in the solvent.
 - Polarizability: The ease with which the electron cloud of CBrF₃ can be distorted influences the strength of London dispersion forces.
- Solvent Properties:
 - Polarity: The principle of "like dissolves like" is paramount. Polar solvents will more readily dissolve polar solutes like CBrF₃.
 - Molecular Structure: The ability of the solvent to form hydrogen bonds (which CBrF₃ cannot do) or the presence of steric hindrance can affect solubility.
- System Conditions:
 - Temperature: For gases, solubility in liquids generally decreases with increasing temperature, as the higher kinetic energy of the solute molecules allows them to escape from the solution more easily. However, for some systems, solubility can increase with temperature.^[1]
 - Pressure: According to Henry's Law, the solubility of a gas in a liquid is directly proportional to the partial pressure of that gas above the liquid. Therefore, increasing the pressure of CBrF₃ will increase its solubility.

Conclusion

This technical guide has summarized the available information on the solubility of **Bromotrifluoromethane** (CBrF₃). While quantitative data is limited, a clear understanding of its solubility can be derived from its physicochemical properties. CBrF₃ is a polar molecule with limited solubility in water but is expected to be more soluble in polar organic solvents and chlorinated hydrocarbons. The determination of its solubility can be achieved through

established experimental protocols such as volumetric, gas chromatographic, and gravimetric methods. The solubility is ultimately a function of the interplay between the properties of CBrF₃, the chosen solvent, and the system's temperature and pressure. Further experimental work is needed to provide a more comprehensive quantitative dataset of CBrF₃ solubility in a wider range of organic and inorganic solvents.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Solubility of Bromotrifluoromethane (CBrF₃)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1217167#solubility-of-cbrf3-in-organic-and-inorganic-solvents]

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